

Bioaccumulation Potential of Celestolide in Aquatic Organisms: A Technical Guide

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Compound of Interest

Compound Name: Celestolide

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Introduction

Celestolide (4-acetyl-6-tert-butyl-1,1-dimethylindan) is a synthetic polycyclic musk fragrance ingredient used in a variety of personal care and household products. Due to its widespread use and subsequent release into aquatic environments through wastewater treatment plant effluents, there is a growing interest in understanding its potential for bioaccumulation in aquatic organisms. This technical guide provides a comprehensive overview of the bioaccumulation potential of **Celestolide** and structurally similar polycyclic musks, summarizing key quantitative data, detailing experimental protocols, and illustrating relevant biological and experimental pathways. Given the limited publicly available data specifically for **Celestolide**, this guide incorporates data from its close structural analogues, Galaxolide (HHCB) and Tonalide (AHTN), to provide a robust assessment.

Physicochemical Properties and Bioaccumulation Potential

Celestolide is characterized by its low water solubility and high lipophilicity, properties that suggest a potential for bioaccumulation in the fatty tissues of aquatic organisms. The octanol-water partition coefficient ($\log K_{ow}$) is a key indicator of a substance's bioaccumulation potential. A high $\log K_{ow}$ value generally correlates with a higher propensity to accumulate in lipids.

Table 1: Physicochemical Properties of **Celestolide** and Related Polycyclic Musks

Compound	Chemical Formula	Molecular Weight (g/mol)	Water Solubility (mg/L)	log K _{ow}	Reference
Celestolide	C ₁₇ H ₂₄ O	244.38	0.28	5.3	[1]
Galaxolide (HHCB)	C ₁₈ H ₂₆ O	258.40	1.76	5.9	
Tonalide (AHTN)	C ₁₈ H ₂₆ O	258.40	1.25	5.7	

Quantitative Bioaccumulation Data

The bioconcentration factor (BCF) is the most common metric used to quantify the bioaccumulation potential of a substance from water. It is the ratio of the concentration of a chemical in an organism to the concentration in the surrounding water at steady state. The following tables summarize the available BCF data for polycyclic musks in fish.

Table 2: Bioconcentration Factors (BCF) for Galaxolide (HHCB) in Bluegill Sunfish (*Lepomis macrochirus*)

Tissue	BCF (L/kg wet weight)	Test Concentration (µg/L)	Exposure Duration (days)	Reference
Whole Body	1584	1.0	28	
Whole Body	1638	10.0	28	
Edible Tissue	1059	1.0	28	
Edible Tissue	1092	10.0	28	
Non-edible Tissue	2390	1.0	28	
Non-edible Tissue	2465	10.0	28	

Table 3: Bioconcentration Factors (BCF) for Tonalide (AHTN) in Bluegill Sunfish (*Lepomis macrochirus*)

Tissue	BCF (L/kg wet weight)	Test Concentration (µg/L)	Exposure Duration (days)	Reference
Whole Body	597	Not Specified	28	[1]
Edible Tissue	258	Not Specified	28	[1]
Non-edible Tissue	845	Not Specified	28	[1]

At present, specific uptake (k_1) and depuration (k_2) rate constants for **Celestolide** are not readily available in the public domain. However, a study on Galaxolide (HHCB) in bluegill sunfish estimated a metabolite turnover rate of 38-50% per day, indicating active metabolism and excretion of the compound.[2]

Experimental Protocols

Bioaccumulation studies in aquatic organisms are typically conducted following standardized guidelines, such as the OECD Test Guideline 305 (Bioaccumulation in Fish: Aqueous and Dietary Exposure).^{[3][4]}

OECD 305: Bioaccumulation in Fish - Aqueous Exposure Test

This test is designed to determine the bioconcentration factor (BCF) of a chemical in fish exposed to the substance in water.

1. Test Organism:

- A species with a low fat content is preferred, such as the Bluegill Sunfish (*Lepomis macrochirus*) or Rainbow Trout (*Oncorhynchus mykiss*).
- Fish should be healthy, disease-free, and acclimated to the test conditions.

2. Test Substance Preparation:

- For poorly water-soluble substances like **Celestolide**, a solvent or dispersant may be used to prepare a stock solution. The concentration of the solvent should be minimal and not affect the test organisms.

3. Experimental Design:

- The test consists of two phases: an uptake phase and a depuration phase.
- Uptake Phase: Fish are exposed to a constant, sublethal concentration of the test substance in a flow-through system for a period sufficient to reach steady-state (typically 28 days). Water and fish tissue samples are collected at regular intervals to determine the concentration of the test substance.
- Depuration Phase: After the uptake phase, the remaining fish are transferred to clean, untreated water. Fish tissue samples are collected at intervals to measure the rate of elimination of the substance.

4. Water Quality Parameters:

- Temperature, pH, dissolved oxygen, and other relevant water quality parameters are monitored and maintained within a narrow range throughout the test.

5. Analytical Methods:

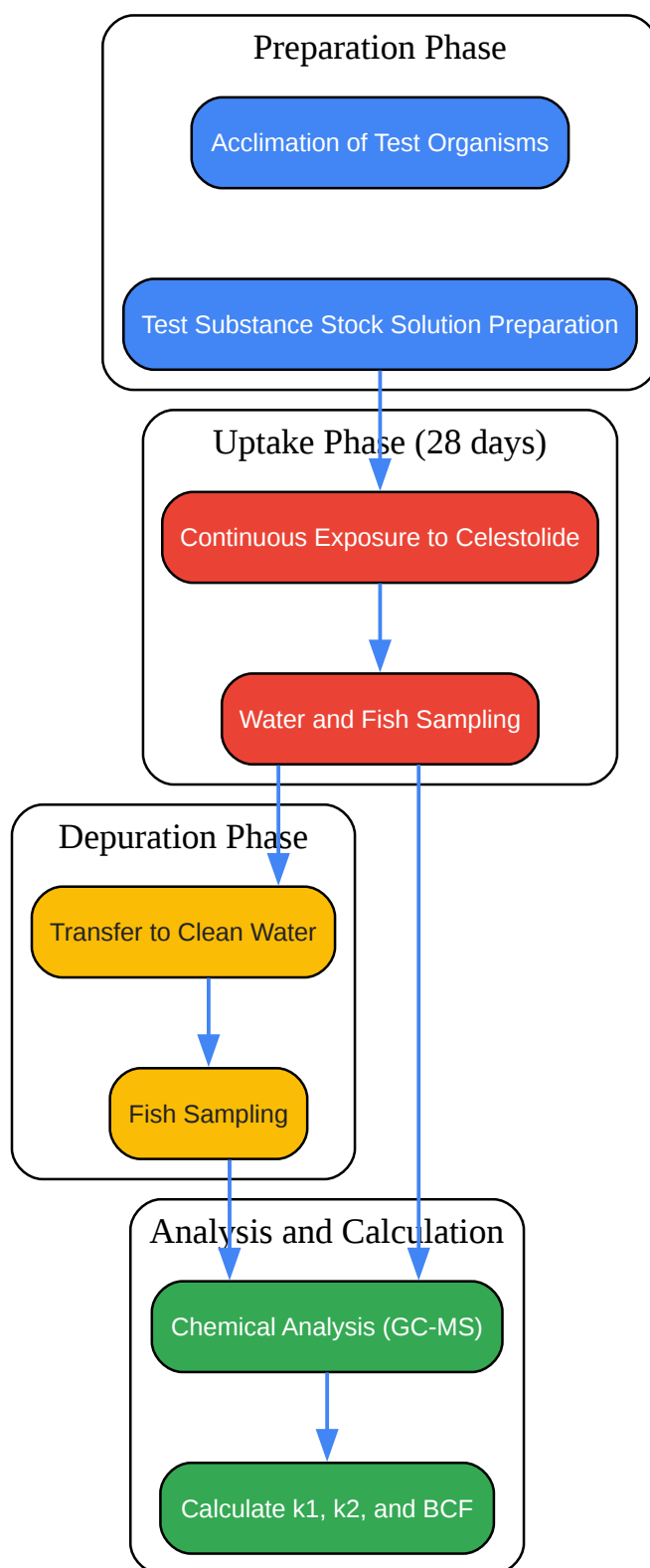
- The concentration of the test substance in water and fish tissue is determined using a validated analytical method with sufficient sensitivity and specificity. For polycyclic musks, Gas Chromatography-Mass Spectrometry (GC-MS) is a commonly employed technique.

6. Data Analysis:

- The uptake rate constant (k_1), depuration rate constant (k_2), and the kinetic bioconcentration factor ($BCF_k = k_1/k_2$) are calculated from the concentration data.
- The steady-state bioconcentration factor (BCF_{ss}) is calculated as the ratio of the concentration in fish to the concentration in water at steady state.

Mandatory Visualizations

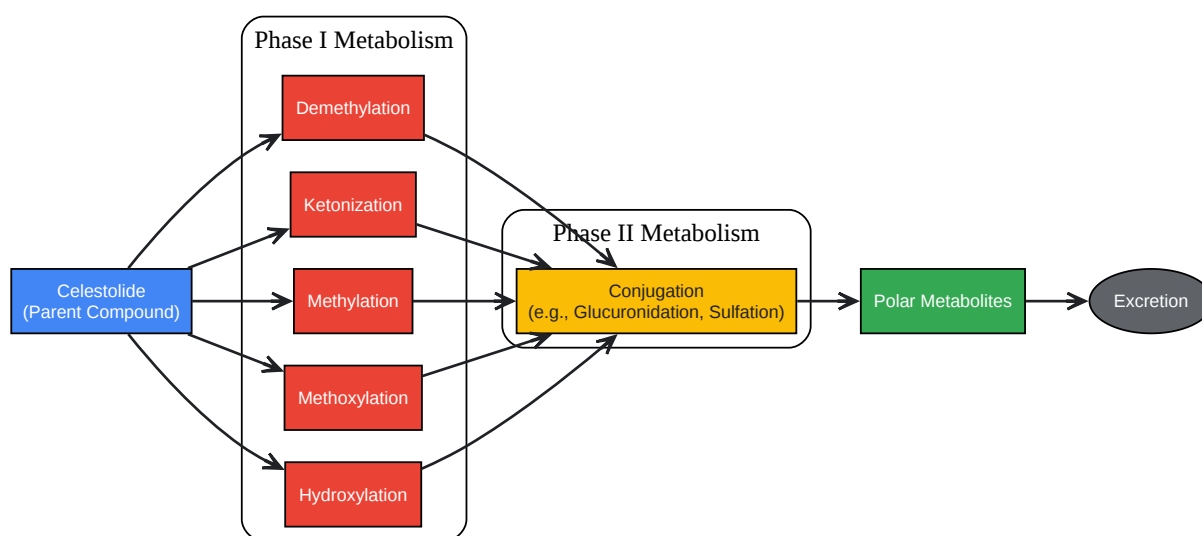
Experimental Workflow for Bioaccumulation Study (OECD 305)



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Figure 1: Experimental workflow for an OECD 305 bioaccumulation study.

Conceptual Metabolic Pathway of Polycyclic Musks in Aquatic Organisms



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